

How to prepare NDI-091143 stock solution

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Compound of Interest

Compound Name: NDI-091143

Cat. No.: B609514

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This guide provides researchers, scientists, and drug development professionals with detailed instructions and troubleshooting advice for the preparation of **NDI-091143** stock solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **NDI-091143**?

For in vitro studies, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **NDI-091143**.^{[1][2][3]} The compound is highly soluble in DMSO.^{[1][4]} For in vivo experiments, a co-solvent system is typically required.

Q2: How do I prepare a 10 mM stock solution of **NDI-091143** in DMSO?

To prepare a 10 mM stock solution, you will need to dissolve the **NDI-091143** powder (Molecular Weight: 453.84 g/mol) in DMSO.^[4] For example, to prepare 1 mL of a 10 mM stock solution, you would dissolve 4.54 mg of **NDI-091143** in 1 mL of fresh, anhydrous DMSO.

Experimental Protocols

Protocol 1: Preparation of a 10 mM NDI-091143 Stock Solution in DMSO

- **Weighing:** Accurately weigh out the desired amount of **NDI-091143** powder using a calibrated analytical balance.
- **Dissolving:** Add the appropriate volume of high-quality, anhydrous DMSO to the powder. For instance, to make a 10 mM solution, add 2.2034 mL of DMSO to 10 mg of **NDI-091143**.[\[4\]](#)[\[5\]](#)
- **Solubilization:** Vortex the solution to mix. If the compound does not fully dissolve, you can warm the solution to 37-60°C and use an ultrasonic bath to aid dissolution.[\[4\]](#)[\[6\]](#)[\[7\]](#) Ensure the solution is clear before use.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[3\]](#)[\[4\]](#) Store these aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).[\[4\]](#)[\[6\]](#)

Data Summary

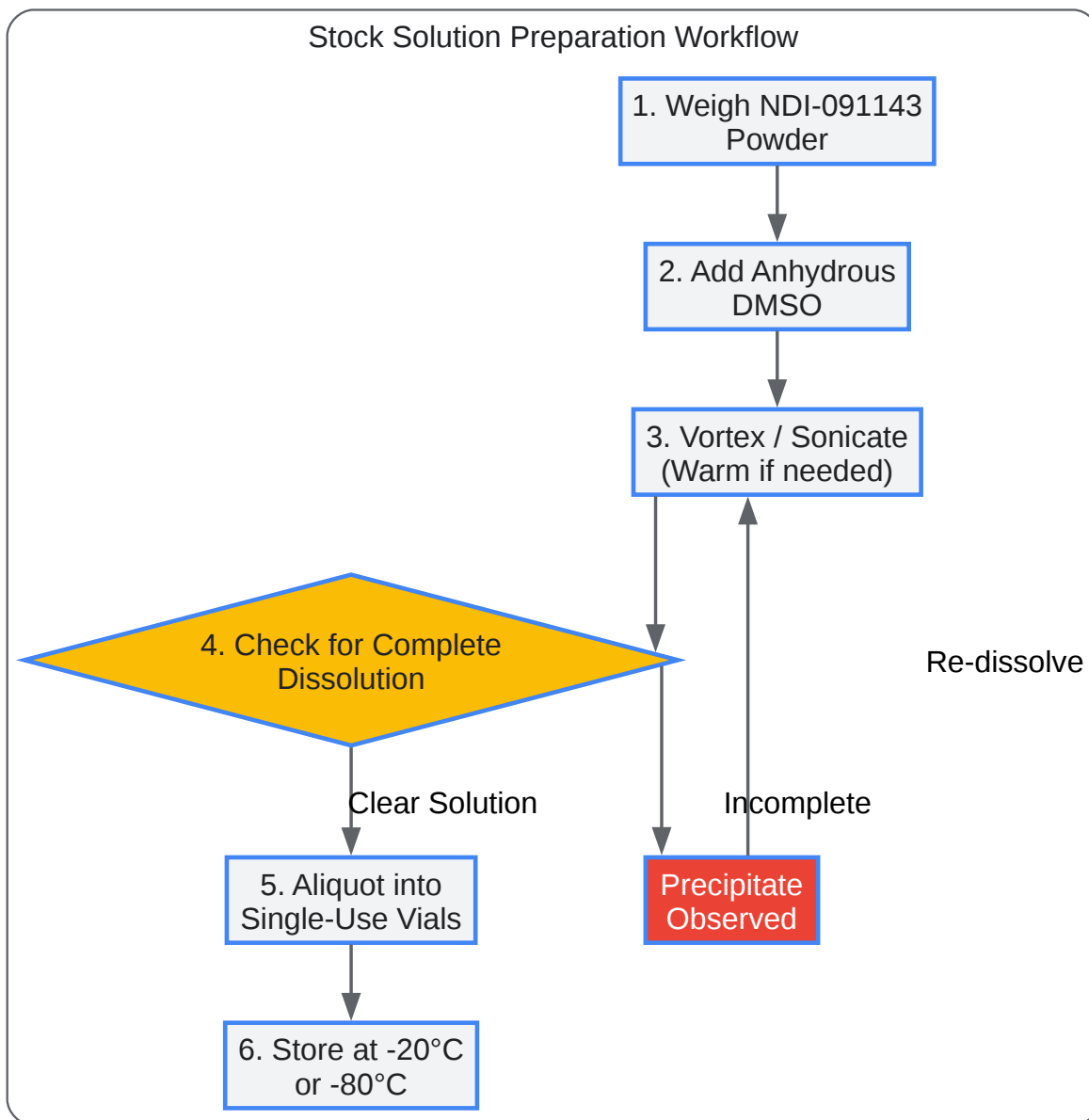
The following table summarizes the key quantitative data for **NDI-091143** solubility and storage.

Parameter	Solvent/Condition	Value	Citations
Solubility	DMSO	~91-100 mg/mL (~200.51-220.34 mM)	[1] [3] [4] [6]
10% DMSO + 40% PEG300 + 5% Tween- 80 + 45% Saline	≥2.08 mg/mL (4.58 mM)	[1] [4] [5]	
10% DMSO + 90% Corn Oil	≥2.08 mg/mL (4.58 mM)	[4] [5]	
Storage (Powder)	-20°C	≥3 years	
4°C	2 years	[4]	
Storage (In Solvent)	-80°C	1 year	[3] [4] [6]
-20°C	6 months	[4]	

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound does not fully dissolve in DMSO.	1. Insufficient mixing. 2. Solution is supersaturated. 3. DMSO has absorbed moisture.	1. Vortex thoroughly. Use sonication to aid dissolution. [3] 2. Gently warm the solution (37-60°C) and vortex again. [4] [6] If it still doesn't dissolve, the concentration may be too high. 3. Use fresh, newly opened, anhydrous DMSO, as hygroscopic DMSO can significantly reduce solubility. [4] [6]
Precipitation observed after cooling.	The compound may have come out of solution as it cooled to room temperature.	Re-warm the solution to 37°C before use to ensure it is fully dissolved.
Inconsistent experimental results.	1. Improper storage leading to degradation. 2. Repeated freeze-thaw cycles.	1. Ensure the stock solution is stored correctly at -20°C or -80°C. 2. Aliquot the stock solution into single-use vials to avoid multiple freeze-thaw cycles. [1] [3]

Workflow and Signaling Pathway Diagrams



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Caption: Workflow for preparing **NDI-091143** stock solution.

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References

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